

Technical Guide to the Safe Handling and Use of 1-Undecanol-d4

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Undecanol-d4

Cat. No.: B12309891

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety data and handling procedures for **1-Undecanol-d4**. The information is compiled from various sources and is intended for use by qualified professionals. A specific Safety Data Sheet (SDS) for **1-Undecanol-d4** was not available; therefore, the data presented herein is primarily based on its non-deuterated analogue, 1-Undecanol (CAS No. 112-42-5), which is considered a close and reliable proxy for safety and handling purposes. Users should always consult the most current SDS provided by their supplier and adhere to all applicable safety regulations.

Introduction

1-Undecanol-d4 is a deuterated form of 1-undecanol, a fatty alcohol. The incorporation of deuterium, a stable isotope of hydrogen, makes it a valuable tool in various research applications, particularly as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR) or Mass Spectrometry (GC-MS, LC-MS), and as a tracer in metabolic studies.^[1] While deuterated compounds are generally considered non-radioactive and share similar chemical and physical properties with their non-deuterated counterparts, proper

handling and safety precautions are essential to ensure personnel safety and maintain the integrity of experimental data.[\[2\]](#)

Physical and Chemical Properties

The physical and chemical properties of **1-Undecanol-d4** are expected to be nearly identical to those of 1-Undecanol.

Property	Value	References
Chemical Formula	C ₁₁ H ₂₀ D ₄ O	[1]
CAS Number	1219803-47-0	[1]
Appearance	Colorless to light yellow liquid	[3]
Molecular Weight	176.33 g/mol	[1]
Melting Point	11 °C	[3]
Boiling Point	146 °C at 40 hPa	[3]
Flash Point	108 °C (closed cup)	[3]
Auto-ignition Temperature	253 °C at 1,013 hPa	[3]
Density	0.83 g/cm ³ at 20 °C	[4]
Solubility in Water	0.0057 g/L at 20 °C	[3]
Partition Coefficient (n-octanol/water)	log Pow: 4.9 at 25 °C	[3]

Hazard Identification and GHS Classification

Based on the data for 1-Undecanol, the following hazard classifications are anticipated for **1-Undecanol-d4**.

Hazard Class	GHS Classification	Precautionary Statements	References
Eye Irritation	Category 2	P264, P280, P305+P351+P338	[5]
Aquatic Hazard (Acute)	Category 1	P273	[5]
Aquatic Hazard (Chronic)	Category 2	P273, P391, P501	[5]

Signal Word: Warning

Hazard Statements:

- H319: Causes serious eye irritation.[\[5\]](#)
- H400: Very toxic to aquatic life.[\[5\]](#)
- H411: Toxic to aquatic life with long lasting effects.[\[5\]](#)

Toxicological Data

The toxicological profile of **1-Undecanol-d4** is expected to be similar to that of 1-Undecanol.

Metric	Value	Species	Route	References
LD50	> 3,000 mg/kg	Rat	Oral	[3]
Skin Corrosion/Irritation	Slight irritation	Rabbit	Dermal	[3]
Serious Eye Damage/Irritation	Eye irritation	Rabbit	Ocular	[3]

Handling and Storage

Personal Protective Equipment (PPE)

Appropriate PPE should be worn at all times when handling **1-Undecanol-d4** to minimize exposure.

PPE Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.
Respiratory Protection	Generally not required with adequate ventilation. If vapors or mists are generated, use a NIOSH-approved respirator with an organic vapor cartridge.

Safe Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with eyes, skin, and clothing.
- Avoid inhalation of vapor or mist.
- Keep away from heat, sparks, and open flames.
- Wash hands thoroughly after handling.
- For deuterated compounds, it is crucial to handle them in a manner that prevents hydrogen-deuterium (H-D) exchange with atmospheric moisture or protic solvents to maintain isotopic purity. This may involve handling under an inert atmosphere (e.g., nitrogen or argon).

Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.

- Store away from incompatible materials such as strong oxidizing agents.
- To prevent isotopic dilution, it is recommended to store deuterated compounds in a desiccator or under an inert atmosphere.

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure	References
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.	[5]
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation persists.	[5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.	[5]

Accidental Release Measures

- Ensure adequate ventilation.

- Remove all sources of ignition.
- Wear appropriate personal protective equipment.
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, labeled container for disposal.
- Prevent the spill from entering drains or waterways.

Disposal Considerations

Dispose of **1-Undecanol-d4** and any contaminated materials in accordance with local, state, and federal regulations. Do not dispose of it into the environment.[6]

Experimental Protocols and Workflows

A primary application of **1-Undecanol-d4** is its use as an internal standard in quantitative analytical methods.[1]

General Workflow for Use as an Internal Standard in GC-MS Analysis



[Click to download full resolution via product page](#)

Caption: Workflow for using **1-Undecanol-d4** as an internal standard in GC-MS.


Detailed Methodology: Quantification of an Analyte using **1-Undecanol-d4** as an Internal Standard by GC-MS

This protocol provides a general framework. Specific parameters such as solvent choice, concentrations, and GC-MS conditions should be optimized for the specific analyte of interest.

- Preparation of Stock Solutions:
 - Prepare a stock solution of the analyte of interest at a known concentration (e.g., 1 mg/mL) in a suitable solvent (e.g., ethyl acetate).
 - Prepare a stock solution of **1-Undecanol-d4** at a known concentration (e.g., 1 mg/mL) in the same solvent.
- Preparation of Calibration Standards:
 - Create a series of calibration standards by adding varying amounts of the analyte stock solution to a fixed amount of the **1-Undecanol-d4** internal standard stock solution.
 - Dilute each standard to the final volume with the solvent. This will result in a set of standards with a constant concentration of the internal standard and varying concentrations of the analyte.
- Sample Preparation:
 - To the unknown sample, add a known amount of the **1-Undecanol-d4** internal standard stock solution.
 - The amount of internal standard added should result in a peak area that is within the range of the calibration curve.
- GC-MS Analysis:
 - Set up the GC-MS instrument with an appropriate column and temperature program to achieve good separation of the analyte and **1-Undecanol-d4**.
 - Operate the mass spectrometer in Selected Ion Monitoring (SIM) mode to monitor characteristic ions for both the analyte and **1-Undecanol-d4**. This enhances sensitivity and selectivity.
 - Inject the calibration standards and the unknown sample.
- Data Analysis:

- Integrate the peak areas of the analyte and the internal standard in each chromatogram.
- Calculate the response factor (RF) for each calibration standard using the formula: $RF = (Area_analyte / Concentration_analyte) / (Area_IS / Concentration_IS)$
- Create a calibration curve by plotting the area ratio ($Area_analyte / Area_IS$) against the concentration ratio ($Concentration_analyte / Concentration_IS$).
- Determine the concentration of the analyte in the unknown sample by using the area ratio from the sample and the calibration curve.

Logical Relationship for Safe Handling of Deuterated Compounds



[Click to download full resolution via product page](#)

Caption: Logical steps for ensuring the safe handling of **1-Undecanol-d4**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. Deuterated Compounds](https://www.simsonpharma.com) [[simsonpharma.com](https://www.simsonpharma.com)]
- [3. 1-UNDECANOL - Safety Data Sheet](https://www.chemicalbook.com) [[chemicalbook.com](https://www.chemicalbook.com)]
- [4. bg.cpachem.com](https://www.bg.cpachem.com) [[bg.cpachem.com](https://www.bg.cpachem.com)]
- [5. echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- [6. cdhfinechemical.com](https://www.cdhfinechemical.com) [[cdhfinechemical.com](https://www.cdhfinechemical.com)]
- To cite this document: BenchChem. [Technical Guide to the Safe Handling and Use of 1-Undecanol-d4]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12309891/docs#technical-guide-to-the-safe-handling-and-use-of-1-undecanol-d4\]](https://www.benchchem.com/product/b12309891/docs#technical-guide-to-the-safe-handling-and-use-of-1-undecanol-d4)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)